

A Comprehensive Technical Guide to the Physical Characteristics of Reddish-Orange Ovalene

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Compound of Interest

Compound Name: Ovalene

Cat. No.: B110330

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ovalene (C₃₂H₁₄) is a polycyclic aromatic hydrocarbon (PAH) characterized by its distinct reddish-orange color. This technical guide provides an in-depth overview of the core physical and spectroscopic properties of **Ovalene**. It is intended to serve as a comprehensive resource for researchers, scientists, and drug development professionals interested in the fundamental characteristics of this complex molecule. This document summarizes key quantitative data in structured tables, outlines detailed experimental protocols for its synthesis and characterization, and presents visual representations of experimental workflows and a hypothetical signaling pathway relevant to its potential biological activity.

Physical and Chemical Properties

Ovalene is a planar, peri-fused aromatic hydrocarbon consisting of ten benzene rings. Its extensive π -conjugated system is responsible for its characteristic color and photophysical properties.

General Properties

Property	Value	Reference(s)
Appearance	Reddish-orange solid	[1]
Molecular Formula	C ₃₂ H ₁₄	[2]
Molar Mass	398.45 g/mol	[2]
Density	1.496 g/cm ³	[1]
Melting Point	473 °C (746 K)	[1]

Solubility

Ovalene is sparingly soluble in common organic solvents.

Solvent	Solubility	Reference(s)
Benzene	Sparingly soluble	[1]
Toluene	Sparingly soluble	[1]
Dichloromethane	Sparingly soluble	[1]

Crystal Structure

Parameter	Value	Reference(s)
Crystal System	Monoclinic	[1]
Space Group	P2 ₁ /a	[1]
Lattice Constants	a = 1.947 nm, b = 0.470 nm, c = 1.012 nm	[1]
Lattice Angles	α = 90°, β = 105.0°, γ = 90°	[1]

Spectroscopic Properties

The extended π-system of **Ovalene** gives rise to distinct spectroscopic signatures.

UV-Visible Absorption Spectroscopy

Solutions of **Ovalene** exhibit characteristic absorption bands in the UV-visible region. The spectrum is complex, with multiple electronic transitions. Recent studies have focused on the reassignment of the S_2 - S_0 electronic transition.[3]

Fluorescence Spectroscopy

Under UV irradiation, solutions of **Ovalene** exhibit a notable green fluorescence.[1] The fluorescence properties are sensitive to the solvent environment.

Vibrational Spectroscopy

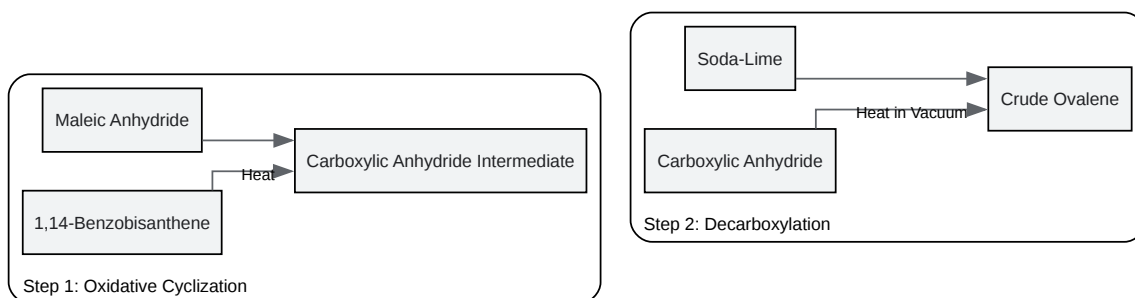
Infrared (IR) and Raman spectroscopy are powerful tools for characterizing the vibrational modes of the **Ovalene** molecule. The spectra are complex due to the large number of atoms and low symmetry.[4][5]

Experimental Protocols

Synthesis of Reddish-Orange Ovalene (Clar's Method)

This protocol is based on the original synthesis reported by E. Clar.

Workflow for the Synthesis of **Ovalene**



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Synthesis of **Ovalene** Workflow

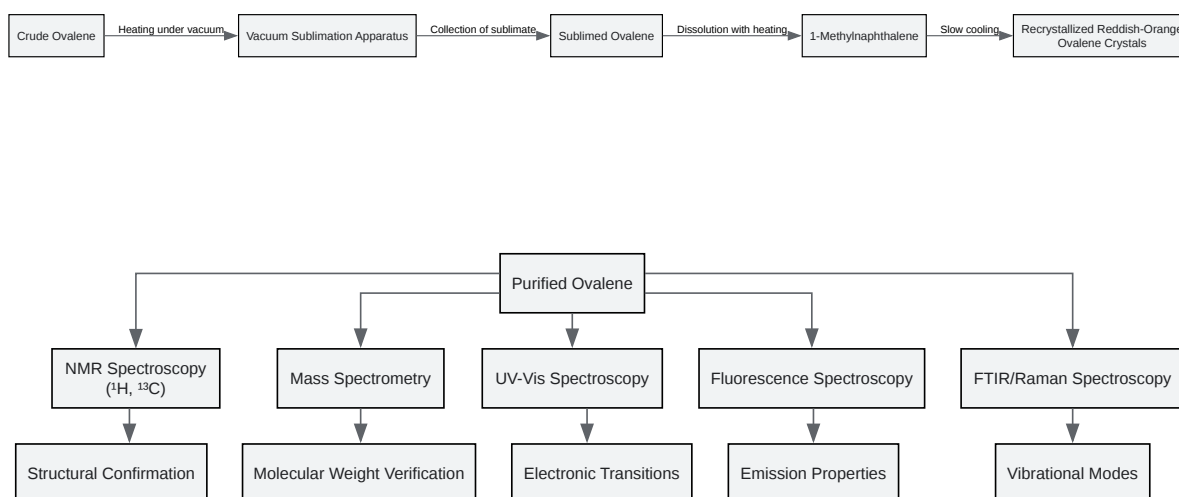
Methodology:

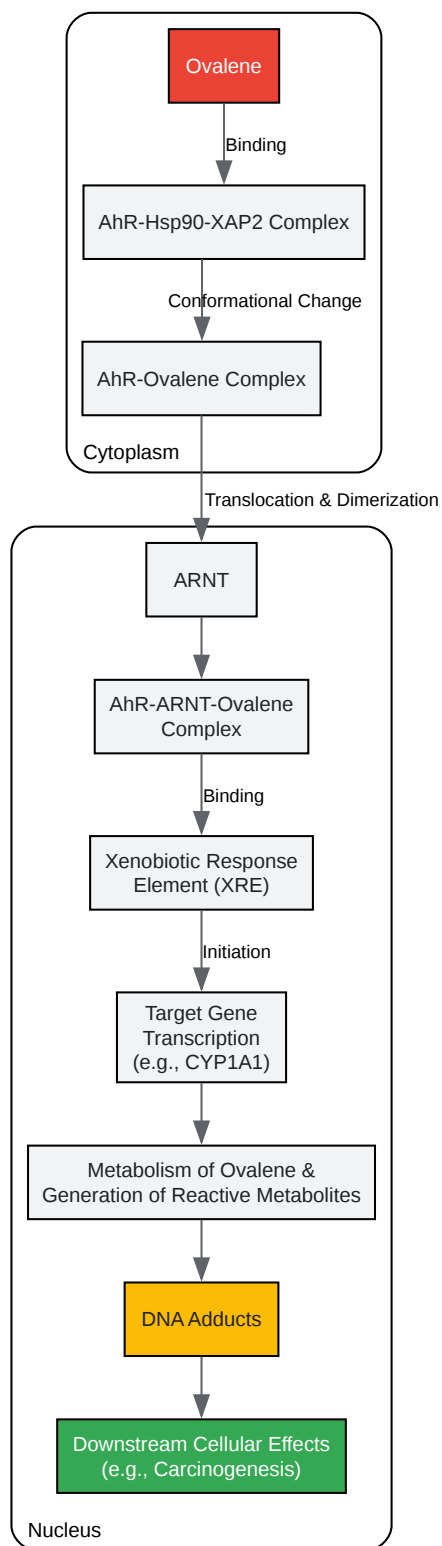
- **Oxidative Cyclization:** 1,14-Benzobisanthrene is reacted with maleic anhydride under oxidative conditions at elevated temperatures. This reaction leads to the formation of a carboxylic anhydride intermediate.
- **Decarboxylation:** The resulting carboxylic anhydride is mixed with soda-lime and heated under vacuum. This step facilitates the removal of carbon dioxide, leading to the formation of the fully aromatic **Ovalene** structure.^{[6][7]}

Purification

Purification of the crude **Ovalene** product is crucial to obtain the desired reddish-orange compound with high purity.

Workflow for the Purification of **Ovalene**





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References

- 1. Ovalene - Wikipedia [en.wikipedia.org]
- 2. Ovalene | C₃₂H₁₄ | CID 67446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Electronic Spectroscopy of Ovalene: Reassignment of the S₂(B_{3u})– S₀(A_g) Transition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. [Identification of the characteristic vibrations for 16 PAHs based on Raman spectrum] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. [2211.13684] Study of vibrational spectra of polycyclic aromatic hydrocarbons with phenyl side group [arxiv.org]
- 6. youtube.com [youtube.com]
- 7. m.youtube.com [m.youtube.com]
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